

Application Notes: Alpha-Pinene Oxide as a Substrate for Enzymatic Reactions

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Compound of Interest

Compound Name: *alpha-Pinene oxide*

Cat. No.: *B154639*

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These application notes provide a comprehensive overview of the enzymatic transformations of **alpha-pinene oxide**, a versatile bio-based substrate. **Alpha-pinene oxide**, derived from the abundant monoterpene alpha-pinene, serves as a key precursor for the synthesis of high-value compounds, particularly in the fragrance and flavor industries.^{[1][2][3]} This document details the primary enzymatic pathways, summarizes key quantitative data, and provides detailed protocols for laboratory application.

Key Enzymatic Transformations of Alpha-Pinene Oxide

Alpha-pinene oxide is primarily transformed by two main classes of enzymes: lyases (decyclases) and hydrolases. These enzymes catalyze distinct reactions, leading to structurally different and commercially valuable products.

Ring-Opening Isomerization via Alpha-Pinene Oxide Lyase

The most well-documented enzymatic reaction is the cleavage of **alpha-pinene oxide** by **alpha-pinene oxide** lyase (also known as alpha-pinene-oxide decyclase, EC 5.5.1.10).^{[4][5]} This enzyme catalyzes a concerted reaction where both rings of the bicyclic epoxide are cleaved, forming cis-2-methyl-5-isopropylhexa-2,5-dienal, commonly known as isonovalal.^{[6][7]}

This transformation is significant as isonovalal is a valuable fragrance compound.[8] This reaction has been extensively studied in bacteria such as *Nocardia* sp. and *Pseudomonas* sp. [9][10] The enzyme from *Nocardia* sp. P18.3 notably requires no cofactors for its activity.[6]

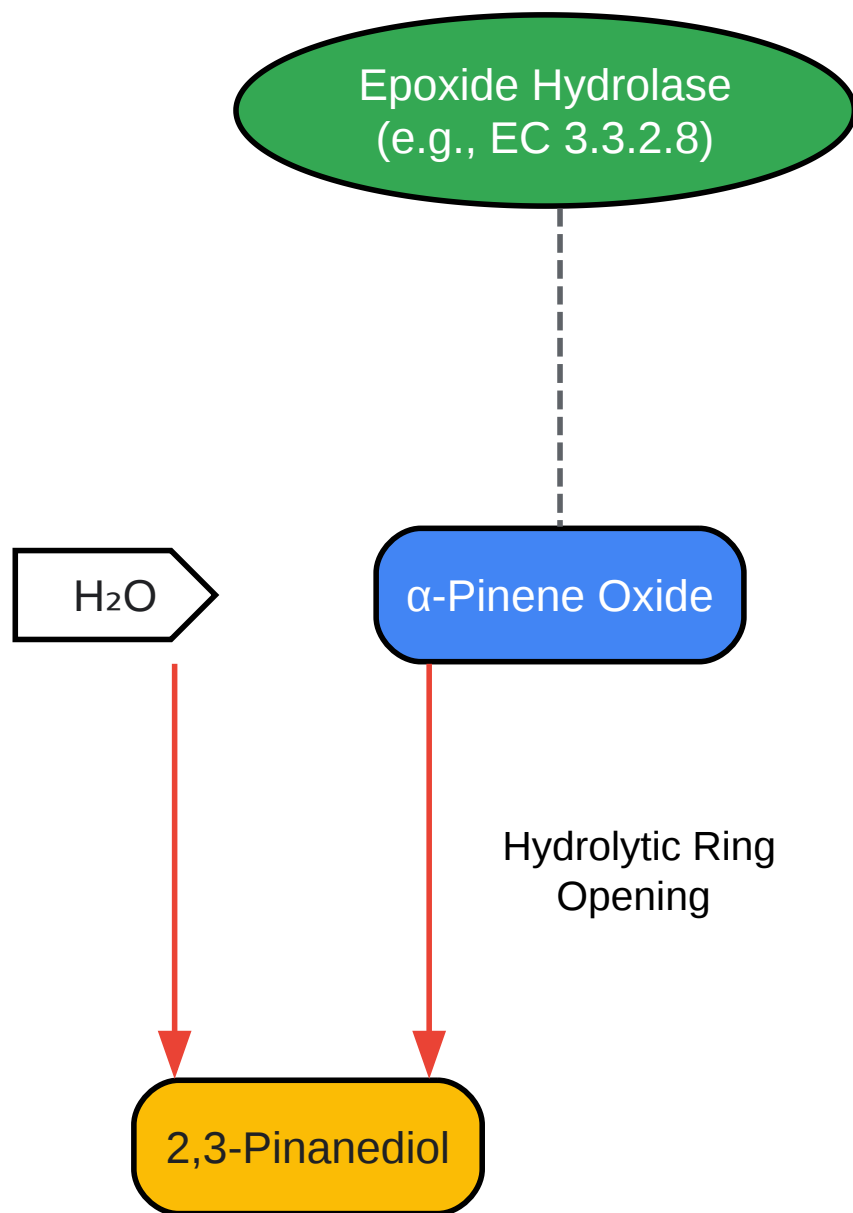
Enzymatic Ring-Opening of α -Pinene Oxide

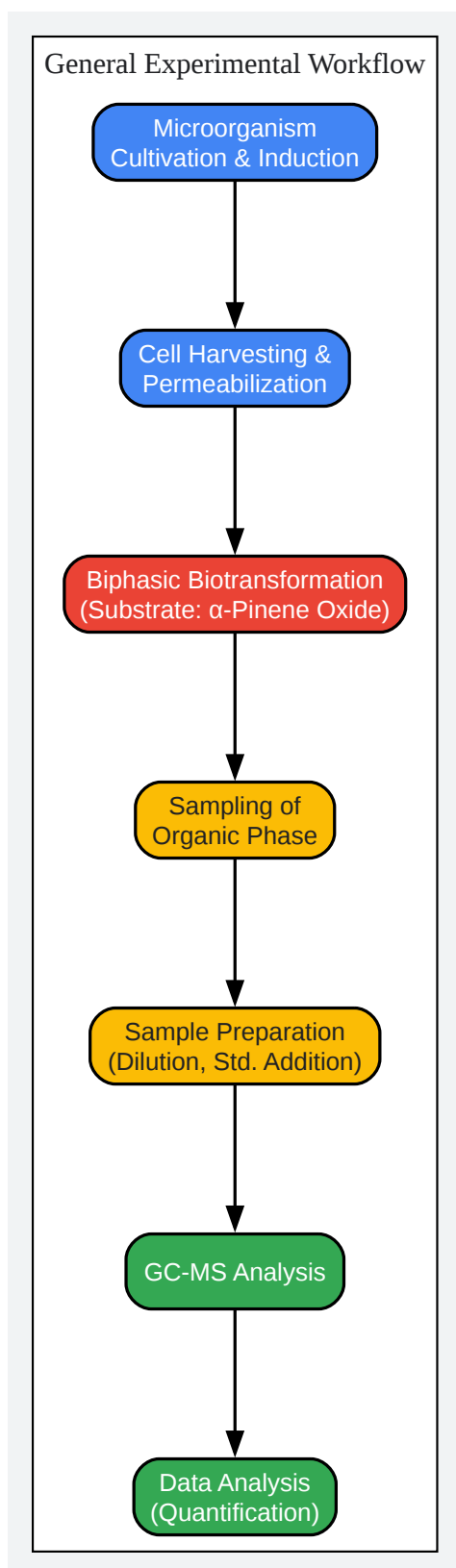
α -Pinene Oxide Lyase
(EC 5.5.1.10)

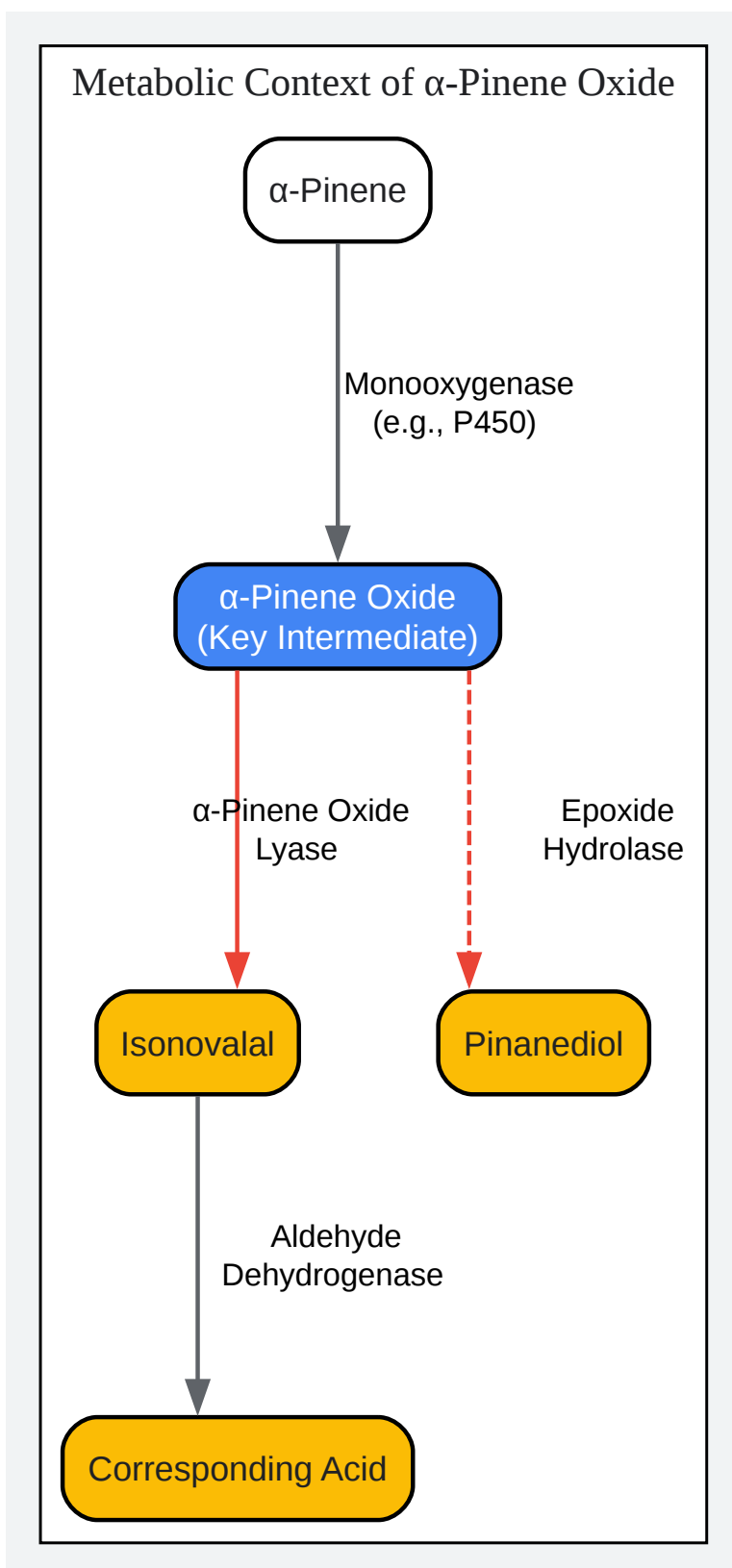
α -Pinene Oxide

Ring Cleavage
Isomerization

cis-2-Methyl-5-isopropylhexa-2,5-dienal
(Isonovalal)

Enzymatic Hydrolysis of α -Pinene Oxide





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